

# JNK3 Inhibitor-8: Application Notes and In Vitro Assay Protocols

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Compound of Interest		
Compound Name:	JNK3 inhibitor-8	
Cat. No.:	B12391377	Get Quote

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### Introduction

c-Jun N-terminal kinase 3 (JNK3), also known as MAPK10, is a member of the mitogen-activated protein kinase (MAPK) family.[1] Predominantly expressed in the brain, JNK3 is a critical mediator of neuronal signaling in response to environmental stress.[1][2] Its activation is implicated in the pathogenesis of neurodegenerative diseases such as Alzheimer's and Parkinson's disease, making it a promising therapeutic target.[1] JNK3 is activated by upstream kinases MKK4 and MKK7 and proceeds to phosphorylate transcription factors including c-Jun, ATF2, and Elk-1, thereby regulating apoptosis and inflammatory responses.[1][2][3]

**JNK3 inhibitor-8** is a potent and selective, orally active inhibitor of JNK3.[4][5] It exhibits significant selectivity for JNK3 over other JNK isoforms, JNK1 and JNK2.[4][5] These application notes provide detailed protocols for in vitro enzymatic assays to determine the potency and selectivity of **JNK3 inhibitor-8**.

#### **Data Presentation**

The inhibitory activity of **JNK3 inhibitor-8** against JNK isoforms is summarized in the table below. Data is presented as the half-maximal inhibitory concentration (IC50), a measure of the inhibitor's potency.

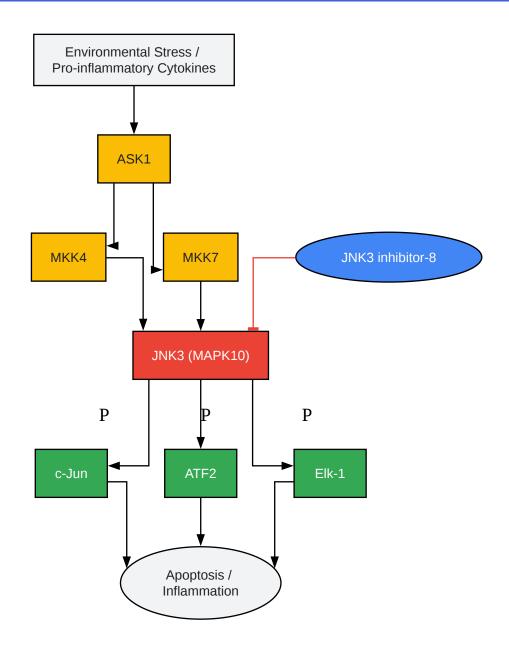


Target Kinase	IC50 (nM)	
JNK3	21	
JNK2	2203	
JNK1	>10000	
Data sourced from MedChemExpress.[4][5]		

# **Signaling Pathway**

The diagram below illustrates the JNK3 signaling cascade, highlighting the points of activation and substrate phosphorylation.





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JNK3 Signaling Pathway Diagram.

## **Experimental Protocols**

Two common methods for determining the in vitro potency of kinase inhibitors are the luminescence-based ADP-Glo™ assay and the Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) assay.

## Protocol 1: JNK3 Inhibition Assay using ADP-Glo™



This protocol measures the amount of ADP produced in the kinase reaction, which is directly proportional to kinase activity.

**Experimental Workflow:** 



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### References

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